

Application Notes and Protocols for Preparing Medroxyprogesterone Acetate (MPA) Stock Solution

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Compound of Interest

Compound Name: *Medroxy Progesterone Acetate*

Cat. No.: *B13405360*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Medroxyprogesterone Acetate (MPA) is a synthetic progestin, a derivative of 17-hydroxyprogesterone, widely utilized in biomedical research and clinical applications.^[1] Its primary mechanism of action involves binding to and activating the progesterone receptor, which in turn modulates gene expression.^{[2][3][4]} In research settings, MPA is used to study its effects on various physiological processes, including the reproductive cycle, hormone-dependent cancers, and as a component of hormone replacement therapy.^{[3][5][6]} Accurate and consistent preparation of MPA stock solutions is critical for obtaining reproducible experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of MPA stock solutions for *in vitro* and *in vivo* studies.

Quantitative Data Summary

A summary of the essential chemical and physical properties of Medroxyprogesterone Acetate is provided below.

Property	Value	Citations
Molecular Formula	C ₂₄ H ₃₄ O ₄	[7][8][9]
Molecular Weight	386.52 g/mol	[1][7][8]
Appearance	White to off-white crystalline powder	[5][8]
Solubility in DMSO	11-18 mg/mL (28.9 - 46.56 mM)	[1][10][11]
Solubility in Ethanol	10-15 mg/mL (25.87 - 38.8 mM)	[1][10][11]
Solubility in Water	Insoluble	[11][12]

Experimental Protocol: Preparation of a 10 mM MPA Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of Medroxyprogesterone Acetate in DMSO, a common solvent for in vitro experiments.

Materials and Equipment

- Medroxyprogesterone Acetate (MPA) powder (purity >98%)
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile microcentrifuge tubes or cryovials
- Analytical balance
- Spatula
- Vortex mixer
- Water bath sonicator
- Sterile filter (0.22 µm), if required

- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Procedure

- Calculate the required mass of MPA:
 - To prepare a 10 mM stock solution, use the following formula:
 - $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - For example, to prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 386.52 \text{ g/mol} \times 1000 \text{ mg/g} = 3.865 \text{ mg}$
- Weighing MPA Powder:
 - Tare a sterile microcentrifuge tube on the analytical balance.
 - Carefully weigh out the calculated amount of MPA powder (e.g., 3.865 mg) and add it to the tube.
- Dissolving MPA:
 - Add the required volume of sterile DMSO (e.g., 1 mL) to the microcentrifuge tube containing the MPA powder.
 - Vortex the solution thoroughly for 1-2 minutes to facilitate dissolution.
- Sonication (Recommended):
 - To ensure complete dissolution, sonicate the solution in a water bath for 10-15 minutes.[\[1\]](#)
Visually inspect the solution to ensure no solid particles remain.
- Sterilization (Optional):

- If the application requires a sterile solution and the DMSO used was not pre-sterilized, the stock solution can be filter-sterilized using a 0.22 µm syringe filter. Ensure the filter is compatible with DMSO.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile cryovials to avoid repeated freeze-thaw cycles.[\[13\]](#)
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Stability and Storage

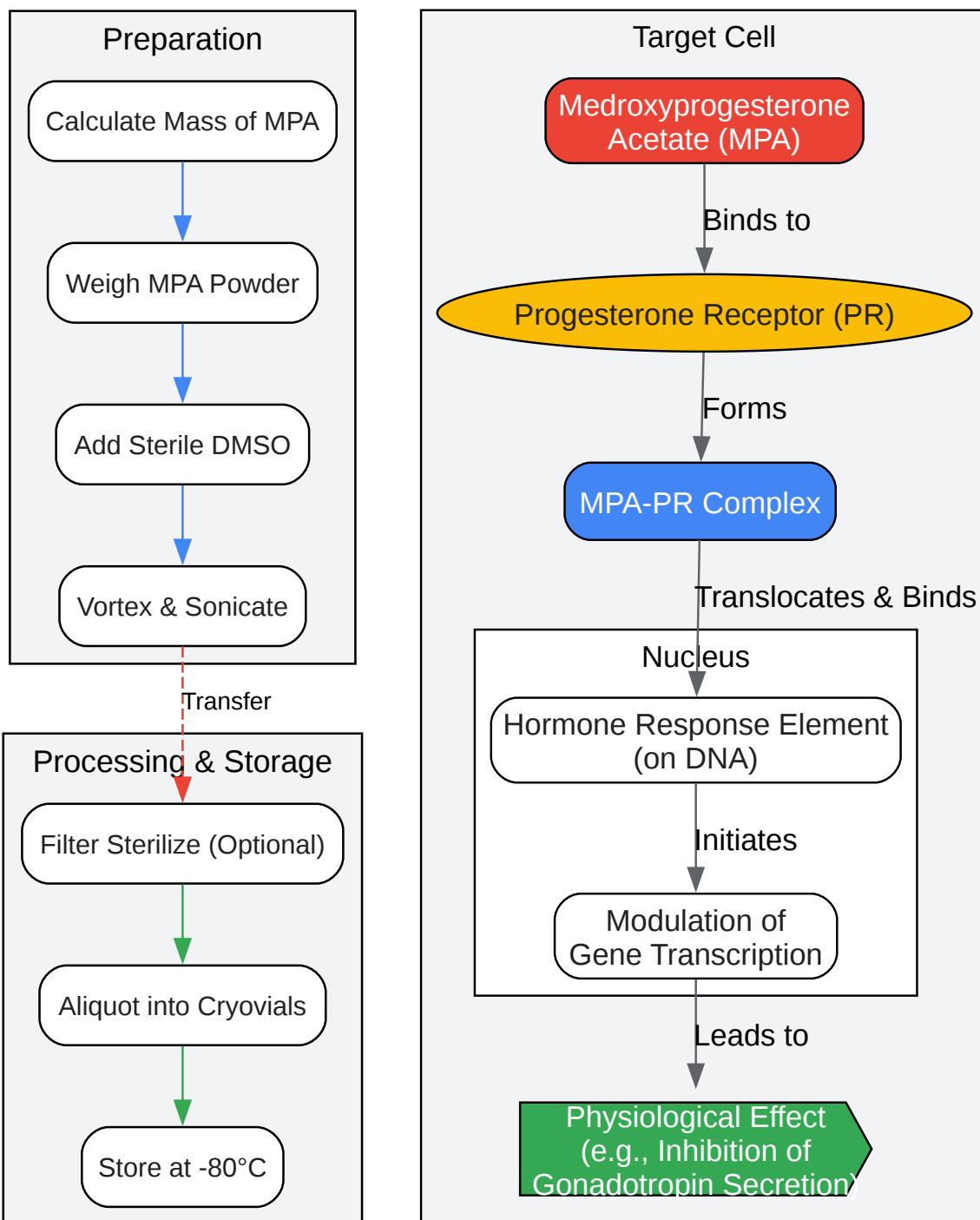
- MPA Powder: Store at -20°C for up to 3 years.[\[1\]](#)
- MPA Stock Solution:
 - Store at -80°C for up to 1 year.[\[1\]](#)[\[13\]](#)
 - Store at -20°C for up to 6 months.[\[13\]](#)

Safety Precautions

- Handle Medroxyprogesterone Acetate in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate PPE, including a lab coat, gloves, and safety glasses.
- Avoid inhalation of the powder and contact with skin and eyes.
- Consult the Safety Data Sheet (SDS) for detailed handling and disposal information.

Visualizations

Experimental Workflow



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